

Sulfuretin: Chemical Profile and Significance

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Compound Focus: Sulfuretin

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Sulfuretin (C₁₅H₁₀O₅) is a member of the aurones, a distinct class of flavonoids. Its IUPAC name is (2Z)-2-[(3,4-dihydroxyphenyl)methylidene]-6-hydroxy-1-benzofuran-3-one, and it has a molecular weight of 270.24 g/mol [1]. It is characterized by its orange color and was first identified in the garden annual *Cosmos sulphureus* [1]. Today, it is considered a characteristic compound of the **Anacardiaceae family** and is the subject of intensive research due to its wide range of bioactivities [2] [1].

Natural Sources and Distribution

Sulfuretin is widely distributed in the plant kingdom, particularly within specific families. The table below summarizes the primary natural sources of **sulfuretin**.

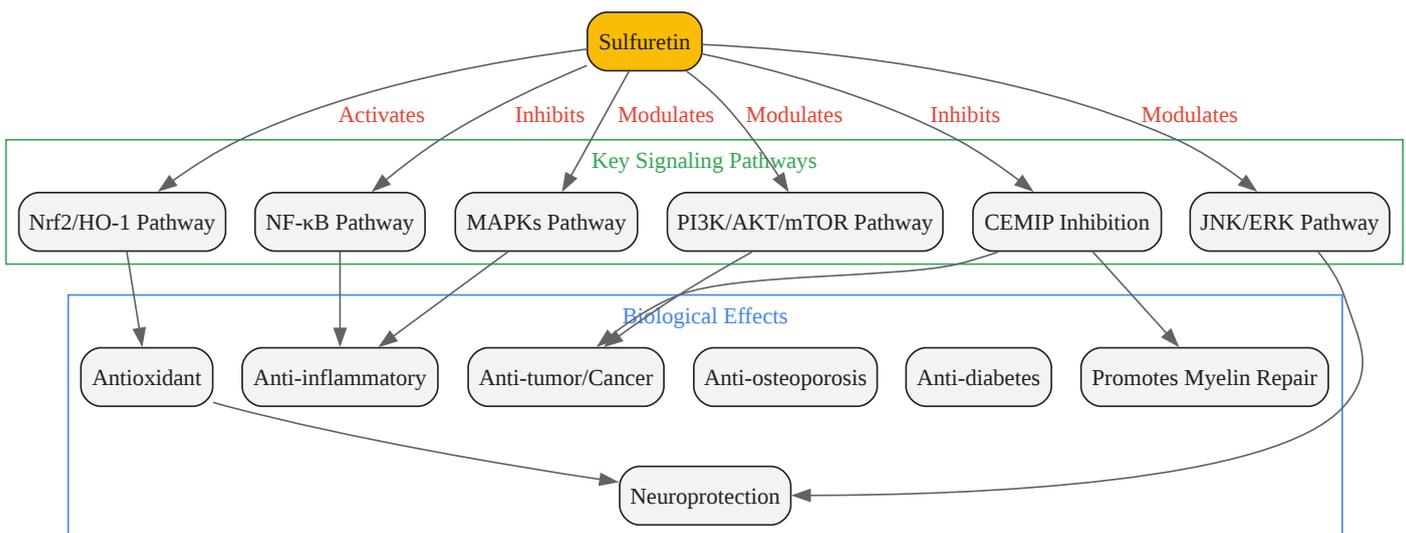
Source Family	Example Genera/Species	Plant Part (Typical)	Significance
Anacardiaceae [2] [1]	<i>Toxicodendron vernicifluum</i> (syn. <i>Rhus verniciflua</i>), <i>Cotinus coggygia</i> , <i>Rhus chinensis</i>	Heartwood [3] [1] [4]	Considered a main component and characteristic compound of this family [1].
Compositae [2] [1]	<i>Cosmos sulphureus</i> , <i>Coreopsis tinctoria</i>	Not Specified	Original source of discovery [1].
Leguminosae [2] [1]	<i>Dalbergia odorifera</i> , <i>Millettia speciosa</i>	Not Specified	A significant source of the compound [1].

Source Family	Example Genera/Species	Plant Part (Typical)	Significance
Other Families	<i>Forsythia suspensa</i> (Oleaceae) [5], <i>Arundina graminifolia</i> (Orchidaceae) [1]	Fruit [5]	Demonstrates wider distribution across plant families.

The accumulation of **sulfuretin** in plants can be influenced by environmental factors. A 2025 study on *Forsythia suspensa* revealed that the levels of **sulfuretin** in the plant were positively correlated with precipitation-related variables, indicating that environmental conditions can impact its yield [5].

Key Pharmacological Activities and Mechanisms

Modern pharmacological research has revealed that **sulfuretin** exhibits a diverse range of bioactivities. The following diagram summarizes the primary signaling pathways involved in its mechanisms of action.



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Sulfuretin's multifaceted pharmacological mechanisms involve multiple cellular signaling pathways. [2] [1] [6]

Major research areas include:

- **Anticancer Potential:** Extracts from *Cotinus coggygia* and isolated **sulfuretin** have shown selective cytotoxicity against various human cancer cell lines, including HeLa (cervical adenocarcinoma), K562 (leukemia), and MDA-MB-231 (breast cancer) [3]. The induction of apoptosis through the activation of caspase-8 and caspase-9 is one established mechanism [3]. A recent landmark discovery identified **sulfuretin** as a natural inhibitor of the CEMIP hyaluronidase, an enzyme that promotes cancer cell proliferation when it fragments hyaluronic acid [6].
- **Neuroprotection and Myelin Repair:** The inhibition of CEMIP is also significant for demyelinating diseases like Multiple Sclerosis (MS). By blocking CEMIP, **sulfuretin** prevents the formation of hyaluronic acid fragments that inhibit the maturation of myelin-producing oligodendrocytes, thereby potentially promoting myelin repair [6].
- **Anti-inflammatory Effects:** The anti-inflammatory properties are well-documented. In murine macrophage models, **sulfuretin** inhibited the production of pro-inflammatory mediators like nitric oxide (NO) and prostaglandin E2 (PGE2) by suppressing the expression of iNOS and COX-2 enzymes [4]. This effect is closely linked to the induction of the antioxidant enzyme heme oxygenase-1 (HO-1) via the Nrf2 pathway [4].
- **Additional Activities:** Research also supports its potential in managing **diabetes**, **osteoporosis**, and **liver diseases** (hepatoprotection), largely attributed to its antioxidant and signaling pathway modulation capabilities [2] [1].

Research and Methodological Considerations

For researchers, several key aspects are important for experimental work:

- **Isolation and Identification:** **Sulfuretin** is typically extracted from plant material (e.g., heartwood) using solvents like methanol or ethanol, followed by partitioning and multiple chromatographic steps

- (e.g., silica gel column chromatography, semipreparative HPLC) for purification [3] [4]. Structure elucidation is achieved through spectroscopic methods including NMR (1D and 2D), IR, and UV [3].
- **Biosynthesis:** Alternative production methods are being explored. A biocatalytic synthesis of **sulfuretin** from a chalcone precursor has been demonstrated using the fungus *Aspergillus alliaceus*, which possesses oxidative enzyme systems that mimic plant biosynthetic pathways [7].
 - **Toxicity and Selectivity:** Initial studies indicate a favorable safety profile at active concentrations. **Sulfuretin** was non-toxic to RAW264.7 macrophages up to 40 μM [4]. Importantly, it has shown selective cytotoxicity against cancer cells compared to normal fibroblasts (MRC-5), with a high selectivity index reported for leukemia K562 cells [3].

Conclusion and Future Directions

Sulfuretin is a promising natural compound with multifaceted therapeutic potential, primarily sourced from the Anacardiaceae family. Its mechanisms of action, particularly the newly discovered inhibition of CEMIP, open up avenues for treating cancer and demyelinating diseases [6].

While current research is promising, future work needs to focus on:

- **Mechanism Exploration:** Deeper understanding of its actions on key signaling pathways [2] [1].
- **Toxicity and Pharmacokinetics:** Comprehensive assessment of its in vivo toxicity and absorption, distribution, metabolism, and excretion (ADME) properties [2] [1].
- **Clinical Translation:** Conducting preclinical studies in animal models and subsequent clinical trials to evaluate its therapeutic efficacy and safety in humans [2] [6].

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